

Application Notes and Protocols for UPLC-MS/MS Quantification of Bisoprolol

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Compound of Interest

Compound Name: *Bisoprolol-d7*

Cat. No.: *B585484*

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These application notes provide a detailed protocol for the quantification of Bisoprolol in human plasma using Ultra-Performance Liquid Chromatography-Tandem Mass Spectrometry (UPLC-MS/MS). This method is suitable for researchers, scientists, and drug development professionals involved in pharmacokinetic studies, bioequivalence studies, and therapeutic drug monitoring.

Introduction

Bisoprolol is a selective beta-1 adrenergic receptor blocker used for the treatment of cardiovascular diseases such as hypertension.[1] Accurate and sensitive quantification of Bisoprolol in biological matrices is crucial for clinical and toxicological trials.[2][3] UPLC-MS/MS offers high selectivity, sensitivity, and rapid analysis times, making it the preferred method for bioanalytical studies of Bisoprolol.[4][5] This document outlines a validated UPLC-MS/MS method for the determination of Bisoprolol in human plasma.

Experimental Protocols

Materials and Reagents

- Bisoprolol fumarate reference standard
- Bisoprolol-d5 (internal standard)
- Acetonitrile (LC-MS grade)

- Methanol (LC-MS grade)
- Formic acid (LC-MS grade)
- Ammonium formate
- Water (ultrapure)
- Human plasma (drug-free)
- tert-Butyl methyl ether

Sample Preparation

Two primary methods for sample preparation are widely used: Protein Precipitation and Liquid-Liquid Extraction.

2.2.1. Protein Precipitation (PP)

This method is rapid and straightforward.

- To 100 μ L of human plasma in a microcentrifuge tube, add 200 μ L of ice-cold acetonitrile containing the internal standard (Bisoprolol-d5).[6]
- Vortex the mixture for 1 minute to precipitate proteins.
- Centrifuge at 10,000 rpm for 10 minutes at 4°C.
- Transfer the supernatant to a clean tube and evaporate to dryness under a gentle stream of nitrogen at 40°C.
- Reconstitute the residue in 100 μ L of the mobile phase.
- Inject a small volume (e.g., 5 μ L) into the UPLC-MS/MS system.[7][8]

2.2.2. Liquid-Liquid Extraction (LLE)

LLE offers a cleaner extract compared to PP.

- To 250 μ L of human plasma, add the internal standard solution.[7][8]
- Alkalize the sample with a small volume of sodium hydroxide solution.[7][8][9]
- Add 2 mL of tert-butyl methyl ether as the extraction solvent.[7][8][10]
- Vortex the mixture for 5 minutes.
- Centrifuge at 4,000 rpm for 10 minutes.
- Transfer the organic layer to a new tube and evaporate to dryness under nitrogen at 40°C.[7][8]
- Reconstitute the residue in the mobile phase for injection.[7][8]

UPLC-MS/MS Conditions

2.3.1. UPLC System

- Column: Waters Acquity UPLC BEH C18 (e.g., 100 x 2.1 mm, 1.7 μ m particle size)[10]
- Mobile Phase A: 0.1% Formic acid in water or 10 mM ammonium formate buffer[7][10]
- Mobile Phase B: Acetonitrile or Methanol[7][10]
- Gradient: Isocratic or gradient elution can be used. A typical isocratic condition is a 10:90 (v/v) mixture of mobile phase A and B.[10]
- Flow Rate: 0.3 mL/min[7][10]
- Column Temperature: 40°C[7][8]
- Injection Volume: 5 μ L[7][8]
- Run Time: Approximately 2-3 minutes[6][7]

2.3.2. Mass Spectrometry System

- Ionization Mode: Electrospray Ionization (ESI), Positive[7][10]

- Scan Type: Multiple Reaction Monitoring (MRM)
- MRM Transitions:
 - Bisoprolol: m/z 326.3 → 116.1[10]
 - Bisoprolol-d5 (IS): m/z 331.3 → 121.1[10][11]
- Capillary Voltage: 4000 V[7]
- Source Temperature: 350°C[7]
- Collision Energy: Optimized for the specific instrument, typically around 20 V.[7]

Data Presentation

The following tables summarize the quantitative data from validated UPLC-MS/MS methods for Bisoprolol.

Table 1: Linearity and Sensitivity

Parameter	Value	Reference
Linearity Range	1 - 100 ng/mL	[10]
Lower Limit of Quantification (LLOQ)	0.5 - 1.0 ng/mL	[10][11]
Correlation Coefficient (r^2)	> 0.99	[6][12]

Table 2: Precision and Accuracy

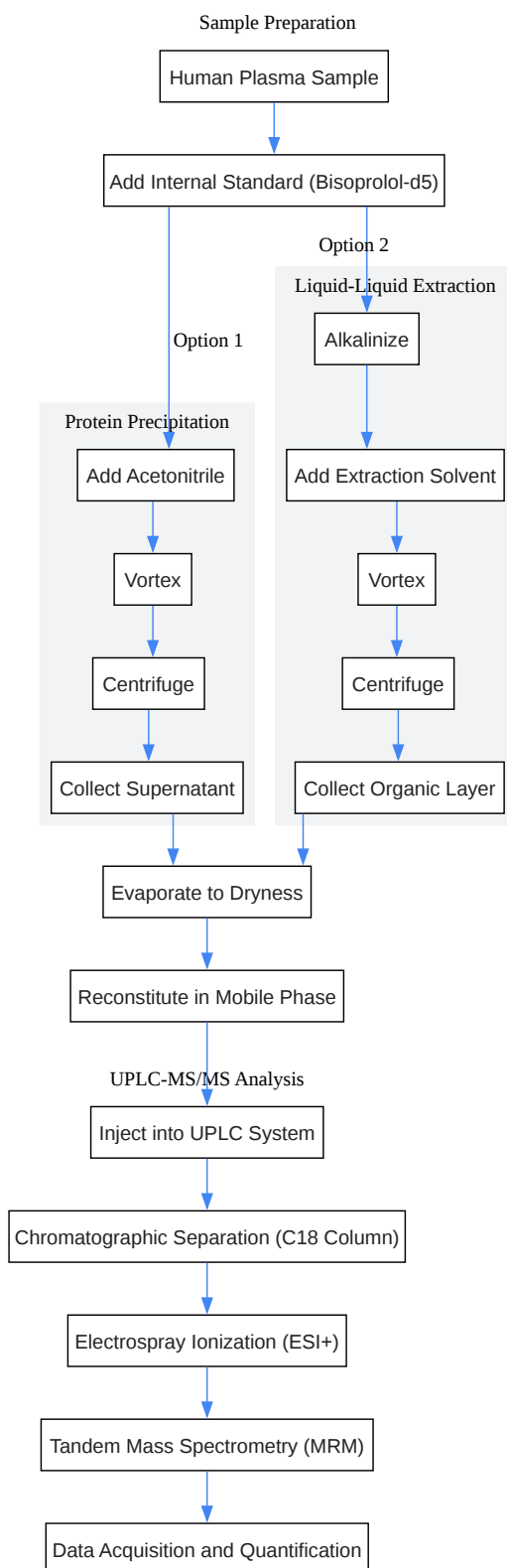
Quality Control Sample	Intra-day Precision (%CV)	Inter-day Precision (%CV)	Accuracy (%)	Reference
Low QC (e.g., 3 ng/mL)	< 15%	< 15%	85 - 115%	[13] [14] [15]
Medium QC (e.g., 25 ng/mL)	< 15%	< 15%	85 - 115%	[13] [14] [15]
High QC (e.g., 75 ng/mL)	< 15%	< 15%	85 - 115%	[13] [14] [15]

Table 3: Recovery and Matrix Effect

Parameter	Value	Reference
Extraction Recovery	90.70 - 101.7%	[2]
Matrix Effect	Minimal and compensated by internal standard	[11] [15]

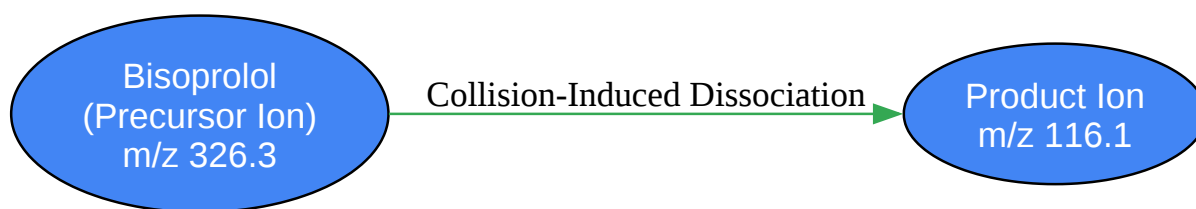
Visualizations

The following diagrams illustrate the experimental workflow for the UPLC-MS/MS analysis of Bisoprolol.



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Caption: Experimental workflow for Bisoprolol quantification.



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Caption: MRM transition for Bisoprolol.

Conclusion

The described UPLC-MS/MS method is robust, sensitive, and specific for the quantification of Bisoprolol in human plasma. The protocol, including sample preparation and instrument parameters, can be readily implemented in a bioanalytical laboratory. The provided validation data demonstrates that the method meets the requirements for regulated bioanalysis.

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